

# Benchmarking the efficiency of CsPbI<sub>3</sub> solar cells against other inorganic perovskites

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## Compound of Interest

Compound Name: cesium;triiodide

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## Inorganic Perovskite Solar Cells: A Comparative Efficiency Benchmark of CsPbI<sub>3</sub>

A deep dive into the performance of all-inorganic cesium lead iodide (CsPbI<sub>3</sub>) perovskite solar cells compared to its bromide and chloride counterparts, offering a comprehensive look at their potential in the rapidly advancing field of photovoltaics.

In the quest for stable and efficient next-generation solar energy, all-inorganic perovskites have emerged as a promising class of materials, circumventing the instability issues associated with their organic-inorganic hybrid predecessors. Among these, cesium lead iodide (CsPbI<sub>3</sub>) has garnered significant attention due to its optimal bandgap for single-junction and tandem solar cell applications. This guide provides a comparative benchmark of CsPbI<sub>3</sub> solar cells against other prominent inorganic perovskites, namely cesium lead bromide (CsPbBr<sub>3</sub>) and cesium lead chloride (CsPbCl<sub>3</sub>), focusing on key performance metrics and the experimental protocols for their fabrication and characterization.

## Performance Benchmark: A Tale of Three Halides

The efficiency of a solar cell is primarily determined by four key parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following tables summarize the reported performance metrics for CsPbI<sub>3</sub>, CsPbBr<sub>3</sub>, and CsPbCl<sub>3</sub> based solar cells, showcasing the current state-of-the-art.

Table 1: Photovoltaic Performance of CsPbI<sub>3</sub> Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
> 21% <a href="#">[1]</a> <a href="#">[2]</a>	~1.27 V <a href="#">[1]</a> <a href="#">[2]</a>	> 20 mA/cm <sup>2</sup>	> 80%

Table 2: Photovoltaic Performance of CsPbBr<sub>3</sub> Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
~10.26%	~1.39 V <a href="#">[3]</a>	~8.22 mA/cm <sup>2</sup> <a href="#">[3]</a>	~74% <a href="#">[3]</a>

Table 3: Photovoltaic Performance of CsPbCl<sub>3</sub> Solar Cells

Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)
< 5% <a href="#">[4]</a>	High	Low	Moderate

As the data illustrates, CsPbI<sub>3</sub> stands out with the highest power conversion efficiencies, exceeding 21% in recent studies.[\[1\]](#)[\[2\]](#) This is largely attributed to its near-ideal bandgap of approximately 1.73 eV, which allows for efficient absorption of the solar spectrum.[\[2\]](#)[\[5\]](#) In contrast, CsPbBr<sub>3</sub>, while demonstrating excellent stability, suffers from a wider bandgap of around 2.3 eV, limiting its light absorption and thus its short-circuit current density and overall efficiency.[\[3\]](#)[\[4\]](#)[\[5\]](#) CsPbCl<sub>3</sub>, with an even larger bandgap of about 3.0 eV, is generally considered unsuitable for single-junction solar cells but may have applications in other optoelectronic devices.[\[4\]](#)

A significant challenge for CsPbI<sub>3</sub> is its phase instability, where the desired photoactive black phase ( $\alpha$ -CsPbI<sub>3</sub>) can readily transition to a non-perovskite yellow phase ( $\delta$ -CsPbI<sub>3</sub>) at ambient conditions, leading to performance degradation.[\[5\]](#)[\[6\]](#) Much of the research on CsPbI<sub>3</sub> solar

cells is therefore focused on strategies to stabilize the black phase, such as compositional engineering and the use of additives.[6] CsPbBr<sub>3</sub>, on the other hand, is known for its superior intrinsic and environmental stability.[5]

## Experimental Protocols: Fabricating High-Efficiency Inorganic Perovskite Solar Cells

The fabrication of high-performance inorganic perovskite solar cells is a multi-step process requiring precise control over layer deposition and material quality. Below is a generalized experimental protocol for the fabrication of a typical n-i-p planar perovskite solar cell.

### Substrate Preparation:

- Patterned fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The cleaned substrates are then treated with UV-ozone for 15-20 minutes to remove any residual organic contaminants and improve the wettability of the surface.

### Deposition of Electron Transport Layer (ETL):

- A compact layer of titanium dioxide (c-TiO<sub>2</sub>) is often deposited on the FTO substrate. This can be achieved through methods like spray pyrolysis or spin coating of a precursor solution followed by annealing at high temperatures (e.g., 450-500 °C).
- Alternatively, a tin oxide (SnO<sub>2</sub>) layer can be deposited via spin coating of a nanoparticle solution followed by a lower temperature annealing step.

### Perovskite Layer Deposition (One-Step Solution Processing):

- A precursor solution is prepared by dissolving cesium halide (e.g., CsI) and lead halide (e.g., PbI<sub>2</sub>) in a suitable solvent such as a mixture of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- The precursor solution is spin-coated onto the ETL-coated substrate in a nitrogen-filled glovebox.

- During the spin-coating process, an anti-solvent (e.g., chlorobenzene or ethyl acetate) is often dripped onto the spinning substrate to induce rapid and uniform crystallization of the perovskite film.
- The film is then annealed at a specific temperature (e.g., 100-150 °C for CsPbI<sub>3</sub>) to promote grain growth and remove residual solvent.

## Deposition of Hole Transport Layer (HTL):

- A solution of a hole-transporting material, such as Spiro-OMeTAD, is prepared in a solvent like chlorobenzene, often with additives like lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (tBP) to improve conductivity and performance.
- The HTL solution is then spin-coated on top of the perovskite layer.

## Deposition of Metal Electrode:

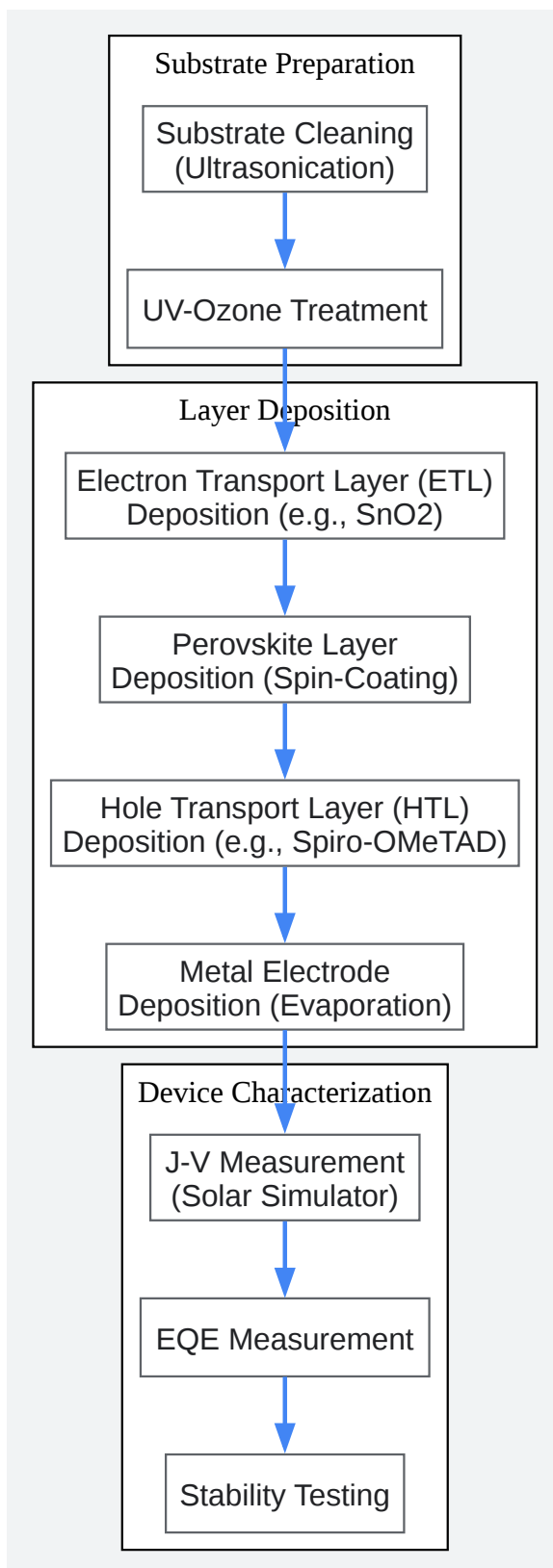
- Finally, a metal back contact, typically gold (Au) or silver (Ag), is deposited on top of the HTL via thermal evaporation under high vacuum.

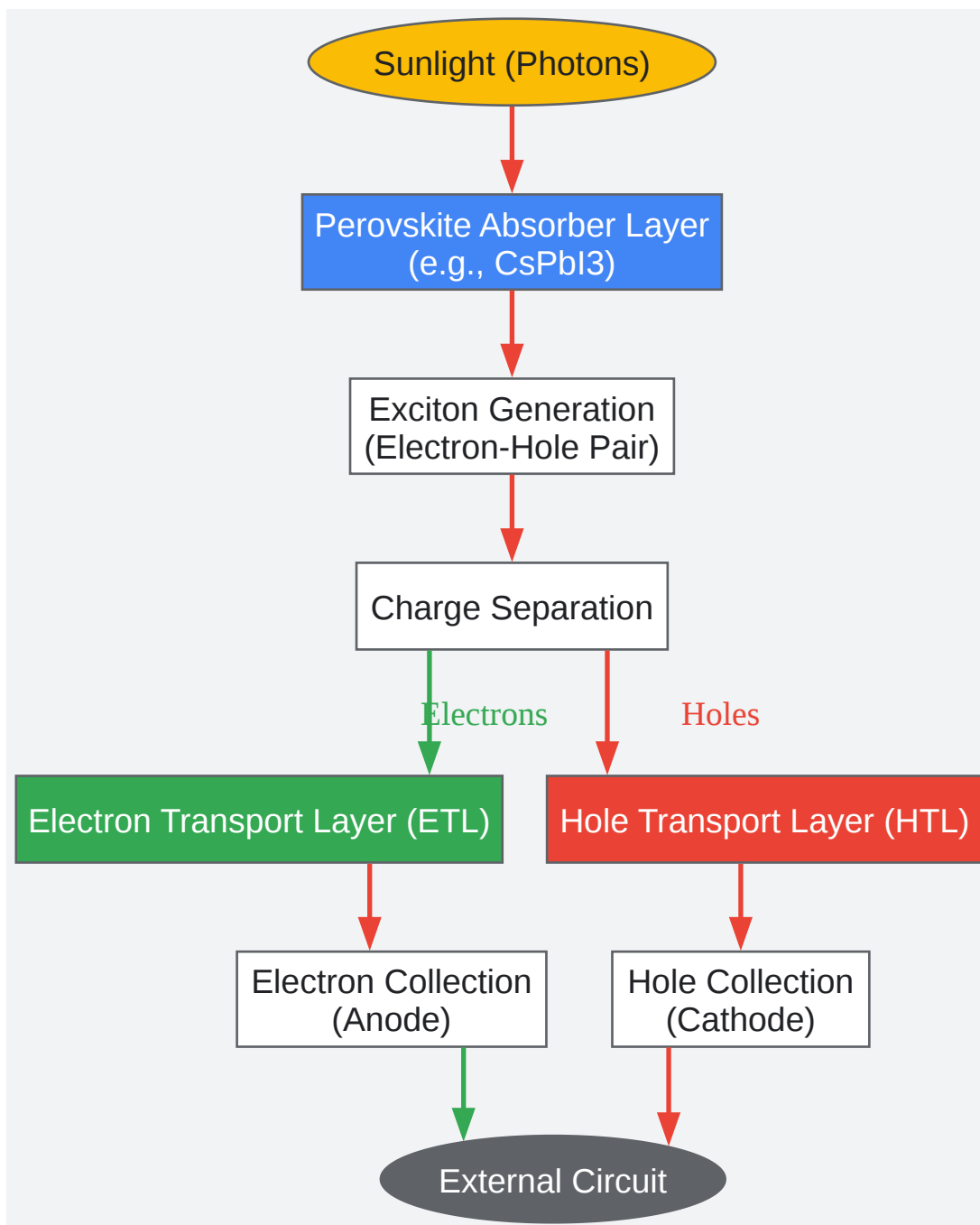
## Characterization:

- The current density-voltage (J-V) characteristics of the completed solar cell are measured under simulated AM 1.5G solar illumination (100 mW/cm<sup>2</sup>) using a solar simulator.
- The external quantum efficiency (EQE) is measured to determine the cell's efficiency at converting photons of different wavelengths into charge carriers.
- The stability of the device is assessed by monitoring its performance over time under various stress conditions, such as continuous illumination, elevated temperature, and controlled humidity.

## Workflow and Structural Logic

To visualize the intricate relationships and processes involved, the following diagrams illustrate the general workflow for fabricating inorganic perovskite solar cells and a simplified signaling pathway of charge generation and transport.





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